

# Essential Safety and Handling of ML358 (MMG-0358)

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## Compound of Interest

Compound Name: ML358

Cat. No.: B1676653

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **ML358**, also known as MMG-0358, a potent inhibitor of indolamine 2,3-dioxygenase 1 (IDO1). Adherence to these guidelines is critical to minimize risk and ensure a safe laboratory environment.

### Chemical Identification:

- Name: **ML358** (MMG-0358)
- Synonym: 4-chloro-2-(1H-1,2,3-triazol-5-yl)-phenol
- CAS Number: 1378976-02-3[1][2][3]

## Personal Protective Equipment (PPE) and Safety Precautions

The following table summarizes the required personal protective equipment and safety measures when handling **ML358** (MMG-0358).

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Causes serious eye irritation. [2]
Hand Protection	Impermeable and resistant gloves (e.g., Nitrile rubber).	Causes skin irritation.[2]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust or aerosols are generated.	May cause respiratory irritation.[2] Avoid breathing dust/fume/gas/mist/vapors/spray.
Skin and Body Protection	Laboratory coat.	To prevent skin contact. Immediately wash with water and soap if contact occurs.[2]

## Hazard Identification and First Aid

**ML358** (MMG-0358) presents the following hazards:

- Oral Toxicity: Harmful if swallowed.[2]
- Skin Irritation: Causes skin irritation.[2]
- Eye Irritation: Causes serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

First Aid Procedures:

- After inhalation: Move the person to fresh air. If unconscious, place them in a stable side position for transportation.
- After skin contact: Immediately wash the affected area with water and soap and rinse thoroughly.[2]
- After eye contact: Rinse the opened eye for several minutes under running water.

- After swallowing: Immediately call a doctor.[\[2\]](#)

## Standard Operating Procedure for Handling ML358 (MMG-0358)

This section provides a step-by-step guide for the safe handling of **ML358** (MMG-0358) from receipt to disposal.

### Pre-Handling Preparations

- Training: Ensure all personnel handling the compound are trained on its hazards and have read and understood the Safety Data Sheet (SDS).
- Area Designation: Designate a specific area for handling **ML358** (MMG-0358), preferably within a chemical fume hood.
- PPE Check: Before handling, inspect all PPE for integrity.

### Handling the Compound

- Weighing: If weighing the solid compound, do so in a ventilated enclosure to minimize dust inhalation.
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- General Handling: Avoid prolonged or repeated exposure. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

### Storage

- Conditions: Store in a tightly sealed container in a dry, cool, and well-ventilated place.
- Stability: The compound is stable for at least four years when stored correctly.[\[1\]](#)

### Spill Management

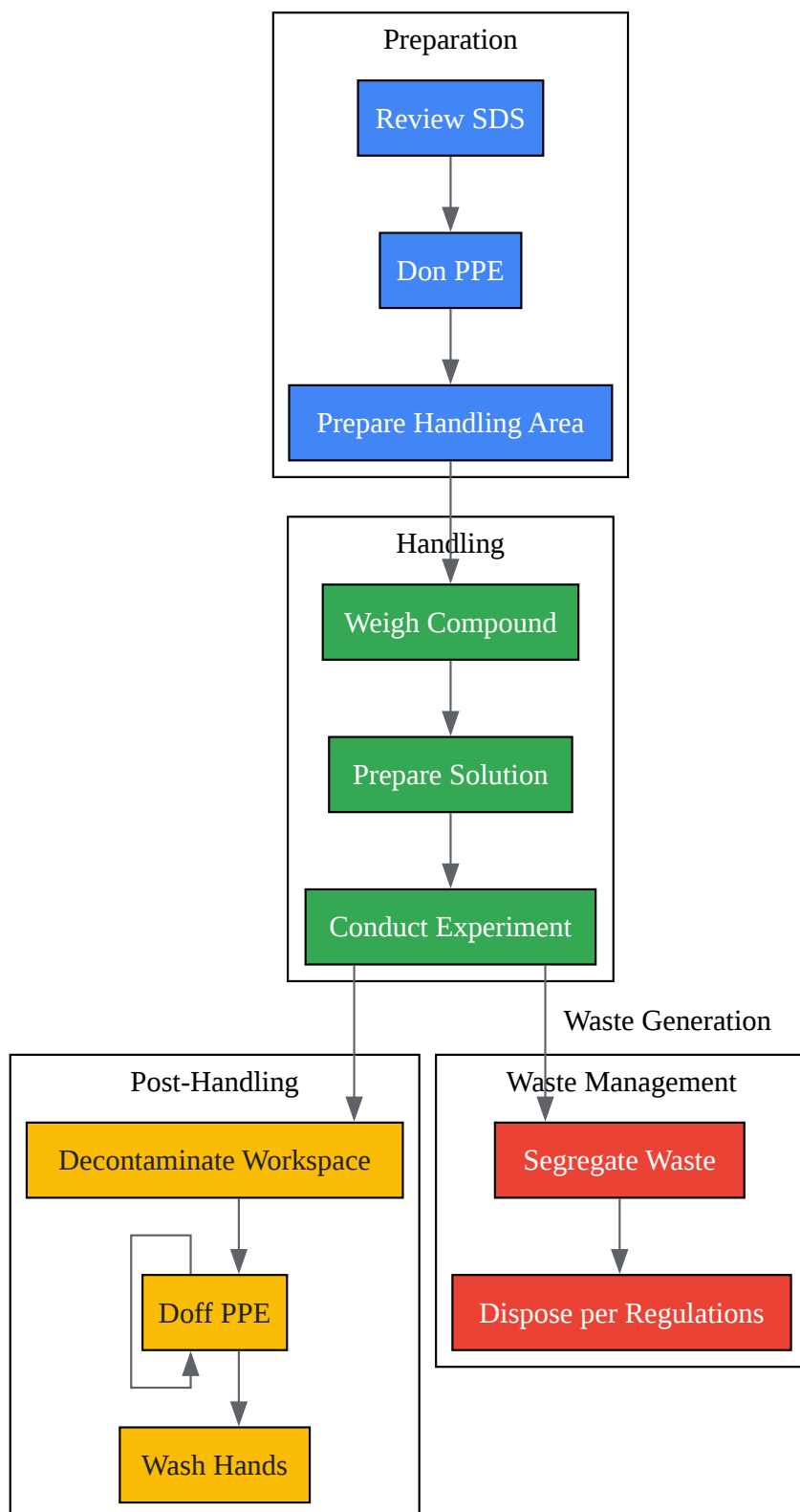
- **Small Spills:** For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- **Large Spills:** For larger spills, evacuate the area and follow emergency procedures.
- **Solution Spills:** Absorb liquid spills with an inert material and place in a sealed container for disposal.

## Disposal

- **Waste:** Dispose of waste material in accordance with local, regional, and national regulations. Do not allow the product to reach the sewage system or ground water.<sup>[2]</sup>
- **Containers:** Handle contaminated containers as the product itself.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **ML358** (MMG-0358).



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Caption: Workflow for the safe handling of **ML358** (MMG-0358).

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. medkoo.com [medkoo.com]
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